

# A Comprehensive Technical Guide on the Biological Activities of 4-Hydroxy-3-methylbenzaldehyde

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## Compound of Interest

Compound Name: **4-Hydroxy-3-methylbenzaldehyde**

Cat. No.: **B106927**

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## Introduction

**4-Hydroxy-3-methylbenzaldehyde**, a phenolic aldehyde, has garnered interest in the scientific community for its potential therapeutic applications. This technical guide provides a detailed overview of its known and inferred biological activities, supported by available data on the compound and its structural analogs. The information presented herein is intended to serve as a resource for researchers and professionals involved in drug discovery and development.

## Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>2</sub>	[1]
Molecular Weight	136.15 g/mol	[1]
Melting Point	118-120 °C	[1]
Appearance	Tan to brown crystalline powder	The Good Scents Company
Solubility	Soluble in alcohol	[2]

## Biological Activities

**4-Hydroxy-3-methylbenzaldehyde** and its derivatives have demonstrated a range of biological activities, including antimicrobial, antioxidant, anti-inflammatory, and anticancer effects. The following sections detail these activities, presenting available quantitative data and the experimental methodologies used for their determination.

## Antimicrobial Activity

While extensive data on the antimicrobial properties of **4-Hydroxy-3-methylbenzaldehyde** is limited, a study on a sulfonic acid-based imine derivative, 4-Hydroxy-3-(2-hydroxy-5-methylbenzylideneamino)benzenesulphonic acid, provides valuable insights into its potential as an antimicrobial agent. The study determined the Minimum Inhibitory Concentration (MIC) of this derivative against a panel of bacteria and yeasts using the broth microdilution method.[\[3\]](#)

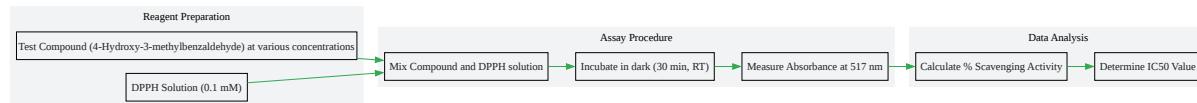
Table 1: Minimum Inhibitory Concentration (MIC) of a **4-Hydroxy-3-methylbenzaldehyde** Derivative[\[3\]](#)

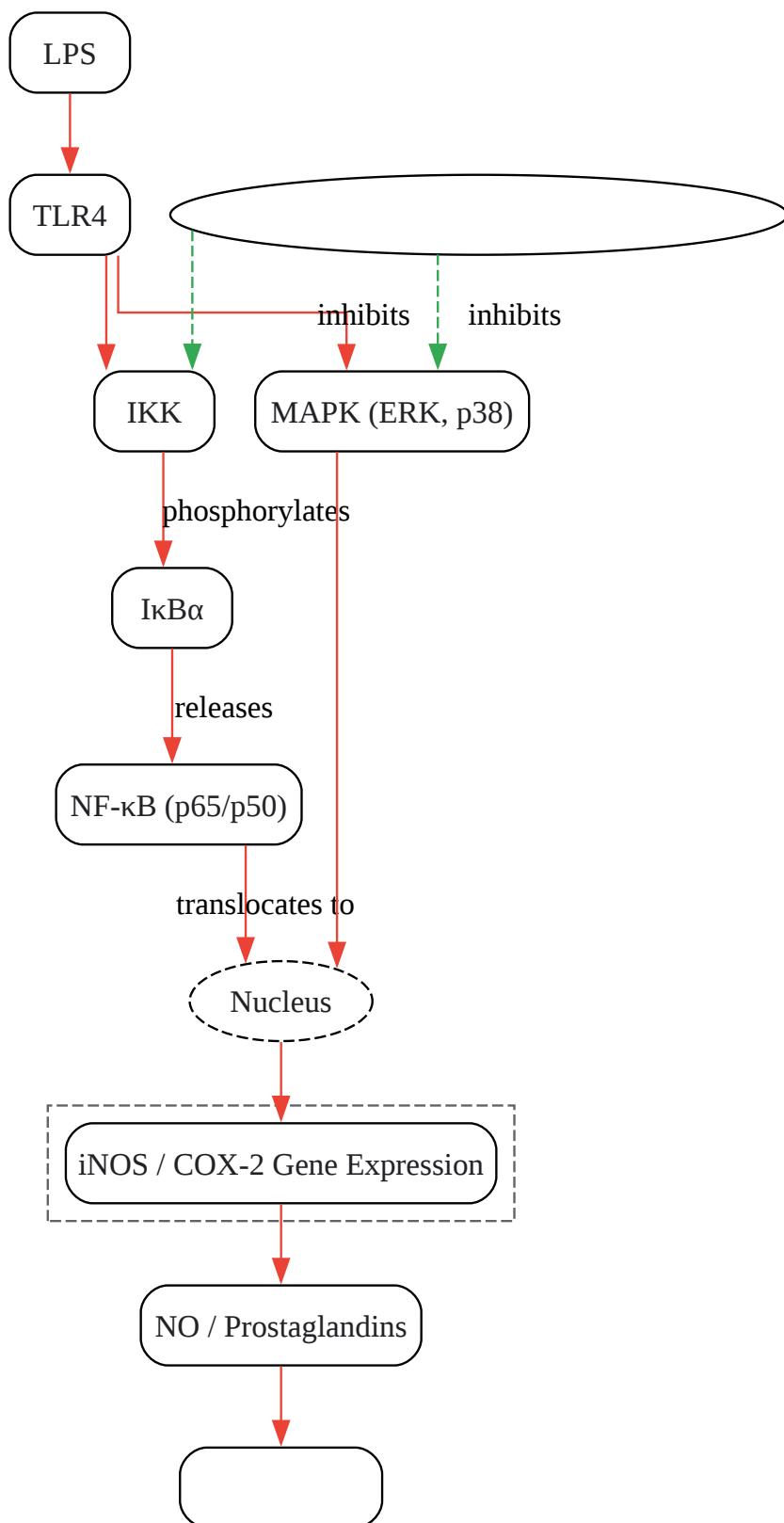
Microorganism	Type	MIC ( $\mu$ g/mL)
Staphylococcus aureus (ATCC 25923)	Gram-positive bacteria	64
Enterococcus faecalis (ATCC 29212)	Gram-positive bacteria	64
Pseudomonas aeruginosa (ATCC 27853)	Gram-negative bacteria	256
Candida albicans (ATCC 60193)	Yeast	128
Candida tropicalis (ATCC 13803)	Yeast	128

These results suggest that derivatives of **4-Hydroxy-3-methylbenzaldehyde** possess significant antibacterial activity, particularly against Gram-positive bacteria, and moderate antifungal activity.[\[3\]](#)

This method is a standardized procedure for determining the MIC of an antimicrobial agent.

- Preparation of Inoculum: A standardized suspension of the test microorganism is prepared to a concentration of approximately  $5 \times 10^5$  colony-forming units (CFU)/mL.
- Serial Dilution: The test compound (e.g., **4-Hydroxy-3-methylbenzaldehyde**) is serially diluted in a 96-well microtiter plate containing a suitable broth medium.
- Inoculation: Each well is inoculated with the standardized microbial suspension.
- Incubation: The plate is incubated under appropriate conditions (e.g., 37°C for 24 hours for bacteria).
- MIC Determination: The MIC is recorded as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.





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